

H-Tyr(3-I)-OH: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: H-Tyr(3-I)-OH

Cat. No.: B556601

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For Researchers, Scientists, and Drug Development Professionals

This guide provides in-depth technical information on the safe handling, storage, and potential hazards of **H-Tyr(3-I)-OH** (3-iodo-L-tyrosine), a key compound in biochemical research, particularly in studies related to thyroid hormone synthesis and tyrosine hydroxylase inhibition. Adherence to these guidelines is crucial for ensuring laboratory safety and the integrity of experimental outcomes.

Chemical and Physical Properties

H-Tyr(3-I)-OH is a derivative of the amino acid L-tyrosine, with an iodine atom substituted at the third position of the phenyl ring. This modification is critical to its biological activity.

Property	Value
Synonyms	3-Iodo-L-tyrosine, 3-Monoiodo-L-tyrosine
Molecular Formula	C ₉ H ₁₀ INO ₃
Molecular Weight	307.09 g/mol
Appearance	Off-white to white crystalline solid/powder
Solubility	Soluble in dilute aqueous acid.
Storage Temperature	-20°C

GHS Hazard and Precautionary Information

H-Tyr(3-I)-OH is classified as a hazardous substance. The following tables summarize the GHS hazard and precautionary statements.

Table 1: GHS Hazard Statements

Code	Statement
H315	Causes skin irritation. [1]
H319	Causes serious eye irritation. [1]
H335	May cause respiratory irritation. [1]

Note: Some sources may also include H302 (Harmful if swallowed).

Table 2: GHS Precautionary Statements

Code	Statement
Prevention	
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[1]
P264	Wash skin thoroughly after handling.[1]
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
Response	
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P312	Call a POISON CENTER/doctor if you feel unwell.
P332 + P313	If skin irritation occurs: Get medical advice/attention.
P337 + P313	If eye irritation persists: Get medical advice/attention.
P362	Take off contaminated clothing and wash before reuse.
Storage	
P403 + P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.

Disposal

P501

Dispose of contents/container to an approved waste disposal plant.

Exposure Controls and Personal Protection

Strict adherence to the following exposure controls and use of personal protective equipment (PPE) is mandatory when handling **H-Tyr(3-I)-OH**.

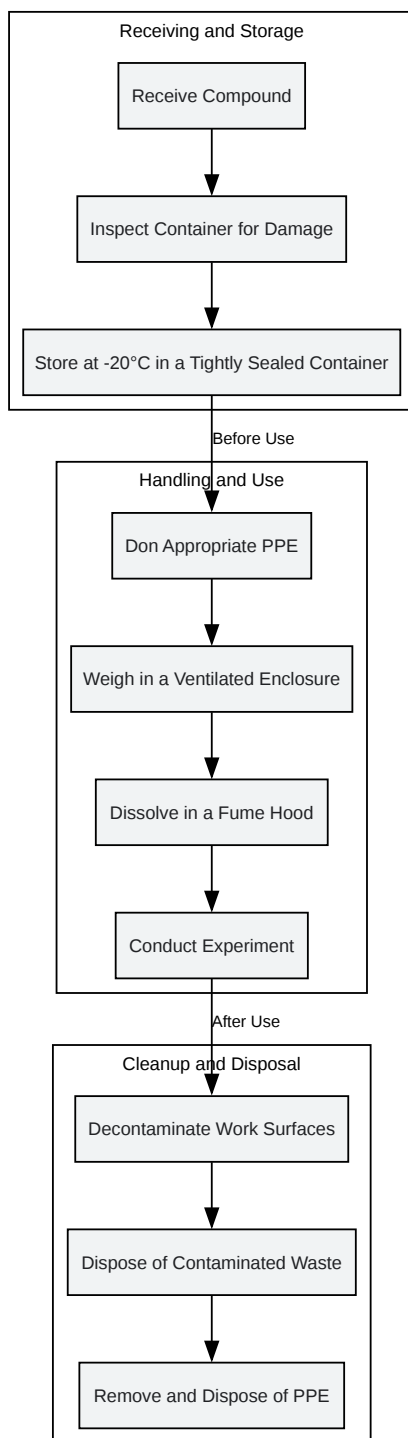
Table 3: Recommended Personal Protective Equipment

Protection Type	Equipment	Specifications and Remarks
Eye Protection	Safety glasses with side shields or chemical safety goggles.	Must be worn at all times in the laboratory. Use chemical safety goggles when there is a risk of splashing.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).	Inspect gloves before use. Dispose of contaminated gloves after use in accordance with good laboratory practices.
Skin and Body Protection	Laboratory coat.	A standard laboratory coat should be sufficient for handling small quantities. For larger quantities or when there is a risk of significant spillage, consider additional protective clothing.
Respiratory Protection	NIOSH-approved respirator with a particulate filter (e.g., N95).	A respirator is necessary when engineering controls, such as a fume hood, are not sufficient to control exposure to dust.

Safe Handling and Storage Workflow

The following diagram illustrates the recommended workflow for the safe handling and storage of **H-Tyr(3-I)-OH**.

Safe Handling and Storage Workflow for H-Tyr(3-I)-OH



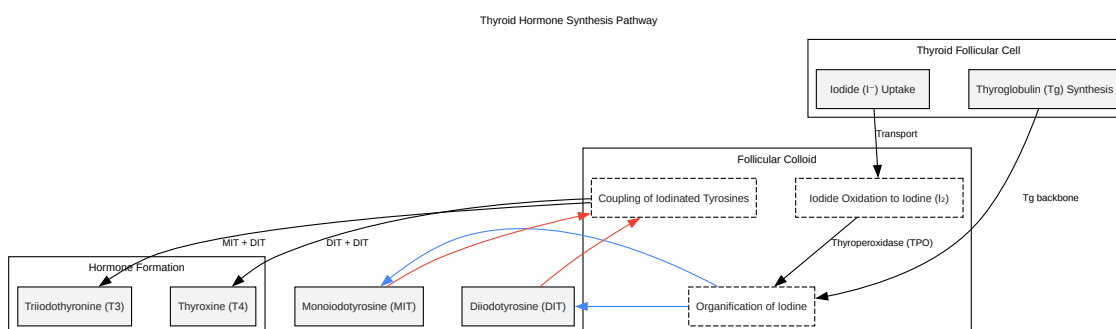
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*Safe handling workflow for **H-Tyr(3-I)-OH**.*

Biological Activity and Signaling Pathways

H-Tyr(3-I)-OH is a known inhibitor of tyrosine hydroxylase, the rate-limiting enzyme in the synthesis of catecholamines such as dopamine, norepinephrine, and epinephrine. It is also an intermediate in the biosynthesis of thyroid hormones.

The diagram below illustrates the thyroid hormone synthesis pathway and the role of iodinated tyrosine residues.



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Role of iodinated tyrosine in thyroid hormone synthesis.

Experimental Protocols for Safety Assessment

The following are example protocols for assessing the toxicity of **H-Tyr(3-I)-OH**. These are generalized methods and should be adapted and optimized for specific cell lines and experimental conditions.

In Vitro Cytotoxicity Assessment: MTT Assay

This protocol is based on the principle that metabolically active cells reduce the yellow tetrazolium salt MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) to purple formazan crystals.

Materials:

- **H-Tyr(3-I)-OH**
- Mammalian cell line (e.g., HeLa, HepG2)
- Complete cell culture medium
- Phosphate-buffered saline (PBS), pH 7.4
- MTT solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO, or 10% SDS in 0.01 M HCl)
- 96-well microplates
- Multi-well spectrophotometer (ELISA reader)

Procedure:

- **Cell Seeding:** Seed cells into a 96-well plate at a density of 5,000-10,000 cells/well in 100 μ L of complete culture medium. Incubate for 24 hours at 37°C in a humidified 5% CO₂ atmosphere to allow for cell attachment.
- **Compound Treatment:** Prepare a stock solution of **H-Tyr(3-I)-OH** in a suitable solvent (e.g., sterile PBS, adjusting pH if necessary) and prepare serial dilutions in serum-free medium. Remove the culture medium from the wells and add 100 μ L of the various concentrations of **H-Tyr(3-I)-OH**. Include untreated control wells (medium only) and solvent control wells.

- **Incubation:** Incubate the plate for 24, 48, or 72 hours at 37°C in a humidified 5% CO₂ atmosphere.
- **MTT Addition:** After the incubation period, add 10 µL of MTT solution to each well.
- **Formazan Formation:** Incubate the plate for 2-4 hours at 37°C to allow for the formation of formazan crystals.
- **Solubilization:** Carefully remove the medium and add 100 µL of the solubilization solution to each well to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance at a wavelength between 550 and 600 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability for each concentration relative to the untreated control.

In Vitro Cytotoxicity Assessment: LDH Release Assay

This assay quantifies the release of lactate dehydrogenase (LDH) from damaged cells into the culture medium, serving as an indicator of cytotoxicity.

Materials:

- **H-Tyr(3-I)-OH**
- Mammalian cell line
- Complete cell culture medium
- Commercially available LDH cytotoxicity assay kit (containing LDH substrate, cofactor, and dye)
- 96-well microplates
- Multi-well spectrophotometer

Procedure:

- **Cell Seeding and Treatment:** Follow steps 1 and 2 of the MTT assay protocol.
- **Incubation:** Incubate the plate for the desired exposure time.
- **Supernatant Collection:** After incubation, centrifuge the plate at 250 x g for 5 minutes. Carefully transfer a portion of the supernatant (e.g., 50 µL) from each well to a new 96-well plate.
- **LDH Reaction:** Prepare the LDH reaction mixture according to the kit manufacturer's instructions and add it to each well containing the supernatant.
- **Incubation:** Incubate the plate at room temperature for the time specified in the kit protocol (typically 15-30 minutes), protected from light.
- **Stop Reaction:** Add the stop solution provided in the kit to each well.
- **Absorbance Measurement:** Measure the absorbance at the wavelength specified in the kit's protocol (usually around 490 nm).
- **Data Analysis:** Determine the amount of LDH released for each treatment condition and express it as a percentage of the positive control (cells lysed to release maximum LDH).

Whole-Organism Toxicity Assessment: Planarian Regeneration and Pigmentation Assay

This protocol is adapted from a study on the effects of 3-iodo-L-tyrosine on the planarian, *Dugesia dorotocephala*.

Materials:

- **H-Tyr(3-I)-OH**
- Planarians (*Dugesia dorotocephala*)
- Standard planarian culture medium
- Petri dishes

- Scalpel or razor blade
- Stereomicroscope

Procedure:

- **Acclimation:** Acclimate planarians in the culture medium for at least 24 hours.
- **Compound Exposure:** Prepare solutions of **H-Tyr(3-I)-OH** in the culture medium at various concentrations (e.g., 0.01 mM, 0.1 mM, 1 mM). Place individual or small groups of planarians in petri dishes containing the test solutions. Include a control group with culture medium only.
- **Decapitation (Optional for Regeneration Study):** For regeneration studies, decapitate the planarians posterior to the auricles using a clean scalpel.
- **Observation:** Observe the planarians daily under a stereomicroscope for signs of toxicity, such as changes in motility, morphology, and regeneration progress (if decapitated).
- **Pigmentation Assessment:** Specifically monitor the eye pigmentation. Note any fading or disappearance of the eye pigments over a period of 7-14 days.
- **Data Recording:** Record the percentage of planarians in each group showing adverse effects, including mortality, regeneration defects, and loss of eye pigmentation.

First Aid Measures

In case of accidental exposure, follow these first aid measures immediately.

Table 4: First Aid Procedures

Exposure Route	Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Obtain medical aid.
Skin Contact	Immediately flush skin with running water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse. Obtain medical aid immediately.
Eye Contact	Immediately flush open eyes with running water for at least 15 minutes. Obtain medical aid immediately.
Ingestion	Do NOT induce vomiting without medical advice. Rinse mouth with water. Never administer anything by mouth to an unconscious person. Obtain medical aid immediately.

Disposal Considerations

Dispose of **H-Tyr(3-I)-OH** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Do not allow the chemical to enter drains or waterways. Waste should be collected in a designated, labeled, and sealed container for disposal by a licensed professional waste disposal service.

This technical guide is intended to provide comprehensive safety and handling information for **H-Tyr(3-I)-OH**. It is the responsibility of the user to conduct a thorough risk assessment and to implement appropriate safety procedures for their specific experimental context. Always consult the most up-to-date Safety Data Sheet (SDS) provided by the supplier before use.

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References

- 1. scbt.com [scbt.com]
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